

Personal protective equipment for handling 5-Chlorobenzofuran-2-carboxylic acid

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Compound of Interest

Compound Name: 5-Chlorobenzofuran-2-carboxylic acid

Cat. No.: B079438

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Essential Safety and Handling Guide for 5-Chlorobenzofuran-2-carboxylic acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Chlorobenzofuran-2-carboxylic acid** (CAS No. 10242-10-1). Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

5-Chlorobenzofuran-2-carboxylic acid is classified with the following hazards. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and detailed information.

| Hazard Category | GHS Pictogram | Signal Word | Hazard Statement |
|-----------------------------------|---------------|-------------|---|
| Acute Toxicity (Oral, Inhalation) | центр | Warning | H302: Harmful if swallowed.[1] H332: Harmful if inhaled.[1] |
| Skin Irritation | центр | Warning | H315: Causes skin irritation.[1][2] |
| Eye Irritation | центр | Warning | H319: Causes serious eye irritation.[1][2] |
| Respiratory Irritation | центр | Warning | H335: May cause respiratory irritation.[2] |

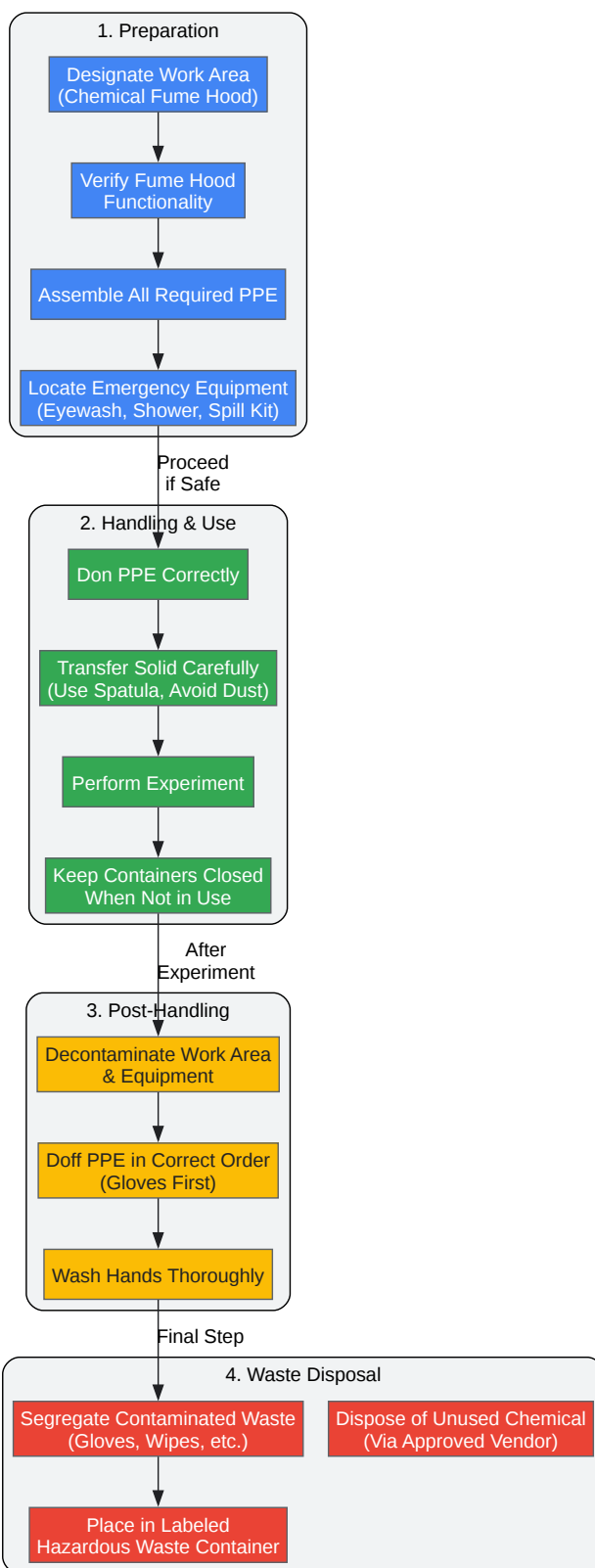
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment must be used for all procedures involving this compound.

| PPE Category | Recommended Equipment | Specifications & Best Practices |
|------------------------|---|--|
| Eye & Face Protection | Chemical safety goggles and face shield | Goggles must be worn at all times.[3] A face shield is required when there is a significant risk of splashing or dust generation.[4][5] |
| Skin & Body Protection | Chemical-resistant gloves and lab coat | Nitrile or butyl rubber gloves are recommended.[5] Inspect gloves before each use and replace them immediately if contaminated.[4][6] A fully buttoned lab coat is required.[6] |
| Respiratory Protection | Chemical fume hood or NIOSH-approved respirator | All handling of the solid compound must occur in a certified chemical fume hood to prevent inhalation of dust.[4][6] If a fume hood is unavailable or insufficient, a NIOSH-approved respirator is required.[5][6] |

Operational and Disposal Plans

A strict, step-by-step operational protocol is crucial for minimizing exposure and ensuring safe handling from acquisition to disposal.



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Caption: Workflow for handling **5-Chlorobenzofuran-2-carboxylic acid**.

a. Preparation and Engineering Controls:

- Designated Area: All manipulations of the solid compound must occur within a designated area, preferably a certified chemical fume hood.[6]
- Ventilation Check: Ensure the chemical fume hood is calibrated and functioning correctly before beginning any work.[4]
- Emergency Readiness: Confirm that an eyewash station, safety shower, and spill kit are unobstructed and readily accessible.

b. Handling the Compound:

- Weighing and Transfer: Use a spatula to transfer the solid. Avoid any actions that could generate dust, such as pouring from a height or scraping vigorously.[6][7]
- Making Solutions: When dissolving, add the solid **5-Chlorobenzofuran-2-carboxylic acid** to the solvent slowly to prevent splashing.[6]
- General Hygiene: Do not eat, drink, or smoke in laboratory areas where this chemical is handled.[6][7] Wash hands thoroughly with soap and water after handling, even if gloves were worn.[2]

c. Post-Handling Procedures:

- Decontamination: Thoroughly clean any contaminated surfaces and equipment.[4]
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection.[6]

Proper disposal is a critical and regulated component of the chemical lifecycle.

- Waste Segregation: All disposable materials contaminated with **5-Chlorobenzofuran-2-carboxylic acid** (e.g., gloves, weigh boats, paper towels) must be placed in a dedicated, clearly labeled hazardous waste container.[6]
- Chemical Waste: Unused or waste **5-Chlorobenzofuran-2-carboxylic acid** is considered hazardous waste. It should be disposed of in accordance with all applicable federal, state,

and local environmental regulations.[2]

- Disposal Method: The compound may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[4] Do not empty into drains.[4][8]

Emergency Procedures

Immediate and appropriate action is vital in the event of accidental exposure.

| Exposure Route | First Aid Measures |
|------------------|---|
| Inhalation | Move the victim to fresh air immediately.[2][9] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[2][9] Seek immediate medical attention.[2] |
| Skin Contact | Immediately remove all contaminated clothing.[9] Wash the affected area with plenty of soap and water for at least 15 minutes.[2] Get medical advice if skin irritation occurs or persists.[2] |
| Eye Contact | Rinse cautiously and thoroughly with water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention from an ophthalmologist. |
| Ingestion | Rinse mouth with water.[2][9] Do not induce vomiting.[9] Never give anything by mouth to an unconscious person.[9] Call a physician or Poison Control Center immediately.[9] |
| Accidental Spill | Evacuate personnel to safe areas.[9] Avoid breathing dust and ensure adequate ventilation.[7][9] Wearing full PPE, use dry clean-up procedures (sweep or vacuum) and place spilled material in a clean, dry, sealed, and labeled container for disposal.[7] |

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